

"molecular weight of thallium(I) ethanolate"

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Compound of Interest

Compound Name: *Thallium (I) ethanolate*

CAS No.: 20398-06-5

Cat. No.: B147506

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Compound Identification and Core Properties

Thallium(I) ethanolate, also known as thallium(I) ethoxide or thallos ethoxide, is a dense, moisture-sensitive liquid reagent.^{[1][2]} Its utility in specialized organic synthesis is counterbalanced by the extreme toxicity inherent to all soluble thallium compounds.^{[3][4]} Unambiguous identification is critical for safety and experimental reproducibility.

- IUPAC Name: Thallium(1+) ethanolate^{[5][6]}
- Synonyms: Thallos ethoxide, Thallium ethoxide, Ethanol, thallium(1+) salt^{[2][7][8]}
- CAS Number: 20398-06-5^{[6][7][8]}
- Molecular Formula: C_2H_5OTl ^{[5][6][9]}

The structure consists of an ionic bond between the thallium(I) cation (Tl^+) and the ethanolate anion ($CH_3CH_2O^-$).

Physicochemical Data

The key quantitative properties of thallium(I) ethanolate are summarized below. These values are essential for experimental design, including reaction stoichiometry, temperature control, and solvent selection.

Property	Value	Source(s)
Molecular Weight	249.44 g/mol - 250.45 g/mol	[1][7][9]
Appearance	Cloudy, dense liquid	[2]
Density	3.522 g/mL at 25 °C	[2][9]
Melting Point	-3 °C	[1][2][9]
Boiling Point	130 °C (reported with decomposition)	[1][2][6]
Sensitivity	Moisture Sensitive	[1][2]
Refractive Index	n _{20/D} 1.676	[2][9]

Synthesis Protocol and Mechanistic Insights

The synthesis of thallium(I) ethanolate is a well-established procedure that leverages the reactivity of metallic thallium. The protocol described is adapted from established organometallic preparations.[10]

Causality in Synthesis

The choice of reagents and conditions is dictated by the chemical properties of thallium.

- **Metallic Thallium:** The starting material is elemental thallium, which readily oxidizes. It tarnishes quickly in air and reacts with water to form thallium(I) hydroxide.[11]
- **Absolute Ethanol:** The use of absolute (anhydrous) ethanol is critical. Thallium(I) ethanolate is moisture-sensitive and will readily hydrolyze back to thallium(I) hydroxide and ethanol if water is present.[5][10]
- **Dry, CO₂-Free Air:** The reaction requires a controlled oxidant (O₂ in the air) to facilitate the formation of thallium(I) species. Carbon dioxide must be excluded to prevent the formation of

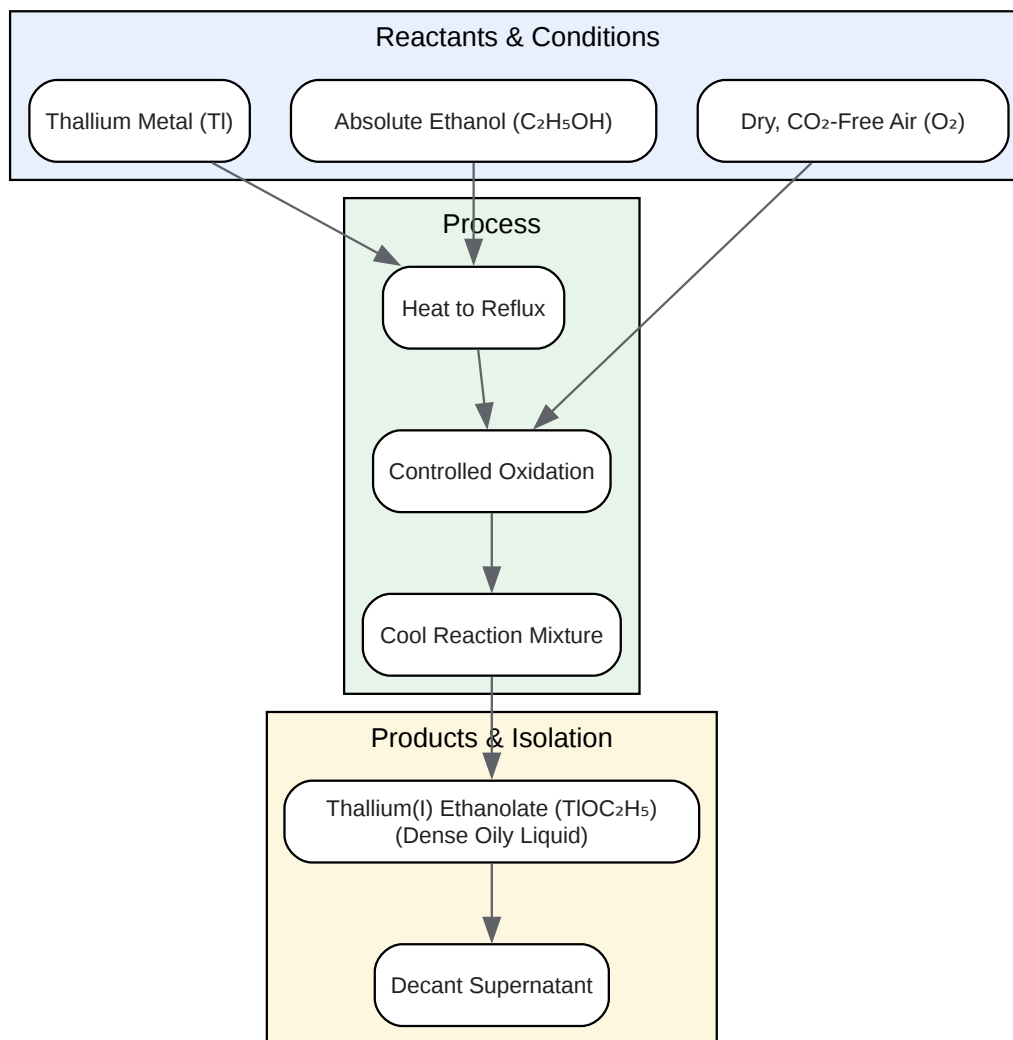
insoluble thallium(I) carbonate, which would precipitate and contaminate the product.

Experimental Protocol: Synthesis of Thallium(I) Ethanolate

- **Apparatus Setup:** Assemble a reflux apparatus consisting of a round-bottom flask, a reflux condenser, and a gas inlet tube. The apparatus must be thoroughly dried to remove all traces of water.
- **Reagent Preparation:** Place small pieces or shavings of pure thallium metal onto a porcelain sieve or similar support within the reaction flask.^[10]
- **Solvent Addition:** Add absolute ethanol to the flask, sufficient to cover the thallium metal.
- **Initiation of Reaction:** Gently heat the ethanol to reflux.
- **Controlled Oxidation:** Pass a slow stream of dry, carbon dioxide-free air through the gas inlet into the apparatus. The mixture of air and ethanol vapor passes over the metallic thallium.^[10]
- **Product Formation:** The thallium is oxidized and reacts with the ethanol, forming a mixture of thallium(I) ethanolate and thallium(I) hydroxide. These products are soluble in the warm ethanol.^[10]
- **Product Isolation:** Upon cooling, the dense thallium(I) ethanolate, being significantly denser than ethanol, separates and collects at the bottom of the flask as a heavy, oily liquid.^{[10][11]}
- **Purification:** The supernatant ethanol can be decanted, and the remaining product can be stored under an inert atmosphere (e.g., argon).

Synthesis Workflow Diagram

Figure 1: Synthesis Workflow for Thallium(I) Ethanolate



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Caption: Synthesis workflow for Thallium(I) Ethanolate.

Applications in Organic and Organometallic Chemistry

Thallium(I) ethanolate serves as a highly soluble source of the thallium(I) ion and as a strong base in non-aqueous media.^[11] Its primary utility lies in facilitating specific transformations where other common bases may be unsuitable.

A key application is in the synthesis of thallium(I) thiolates, which are stable intermediates for producing thioesters from acyl chlorides.^[12] This two-step process offers a controlled method for thioester formation.

Step 1: Thiolate Formation $(\text{CH}_3)_3\text{CSH} + \text{TlOCH}_2\text{CH}_3 \rightarrow (\text{CH}_3)_3\text{CSTl} + \text{CH}_3\text{CH}_2\text{OH}$ tert-butylthiol + Thallium(I) ethanolate $\rightarrow$ Thallium(I) tert-butylthiolate + Ethanol

Step 2: Thioester Synthesis $(\text{CH}_3)_3\text{CSTl} + \text{RCOCl} \rightarrow \text{RCOSC}(\text{CH}_3)_3 + \text{TlCl(s)}$ Thallium(I) tert-butylthiolate + Acyl chloride $\rightarrow$ S-tert-butyl thioester + Thallium(I) chloride

The precipitation of insoluble thallium(I) chloride drives the second reaction to completion, a common strategy in thallium-mediated synthesis.^[11]

Critical Safety Protocols and Toxicology (Self-Validating System)

Trustworthiness Mandate: The extreme toxicity of thallium compounds cannot be overstated. They are cumulative poisons that are fatal if swallowed or inhaled and may cause severe organ damage through prolonged or repeated exposure.^{[6][7][13]} Adherence to the following protocols is not merely a recommendation but a mandatory, self-validating system to ensure operator safety.

Toxicology Overview

Thallium is a systemic poison.^[13] Exposure can lead to severe neurological damage, gastrointestinal distress, hair loss, and damage to the liver, kidneys, and heart.^{[3][4]} The effects are dose-dependent and cumulative.^[7] Therefore, the primary safety objective is the absolute prevention of any route of exposure (inhalation, ingestion, dermal contact).^[14]

Mandatory Handling Protocol

- Engineering Controls: All handling of thallium(I) ethanolate, including weighing, transfers, and reactions, MUST be conducted within a certified chemical fume hood to prevent inhalation of any potential vapors or aerosols.[14]
- Personal Protective Equipment (PPE): A complete and dedicated set of PPE is required.
 - Gloves: Double gloving with chemically resistant nitrile gloves is mandatory.[14] Check for tears or punctures frequently.
 - Eye Protection: Chemical safety goggles and a full-face shield must be worn.[14]
 - Lab Coat: A dedicated, non-porous lab coat or disposable gown is required. Clothing worn during handling should be considered potentially contaminated and not worn outside the laboratory.[3][4]
- Personal Hygiene:
 - Eating, drinking, or smoking in any area where thallium compounds are handled is strictly forbidden.[4][14]
 - Wash hands thoroughly with soap and water immediately after handling, even if no direct contact is suspected.[3][4]
- Storage and Transport:
 - Store thallium(I) ethanolate in a clearly labeled, tightly sealed container.[14]
 - The storage location must be a well-ventilated, cool, dry, and secure area, preferably a locked cabinet designated for highly toxic materials.[3][14] Recommended storage temperature is 2-8°C.[2]
 - Store away from incompatible materials such as strong acids and oxidizing agents.[3][14]
- Spill and Waste Management:

- Spills: For liquid spills, use an appropriate absorbent material (e.g., vermiculite or chemical absorbent pads). Do not use water. The cleanup area should be decontaminated, and all cleanup materials must be treated as hazardous waste.^[14]
- Waste Disposal: All thallium-contaminated waste (e.g., used gloves, pipettes, absorbent material) must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.^[14] Do not dispose of any thallium waste down the drain.^[14]

Conclusion

Thallium(I) ethanolate is a potent and useful reagent in specialized synthetic chemistry, offering unique reactivity as a soluble thallium source and a strong base. Its utility is, however, fundamentally linked to its severe toxicity. This guide provides the essential data and protocols to enable its use by trained professionals who can implement the necessary, stringent safety measures. Expertise in handling this compound is defined not only by successful chemical transformations but by an unwavering commitment to the self-validating safety systems required to prevent exposure.

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